

Ansofaxine (Antidepressant Agent 6) Demonstrates Antidepressant-Like Effects in Animal Models of Depression

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Compound of Interest

Compound Name: Antidepressant agent 6

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DATELINE – In preclinical studies, Ansofaxine (formerly known as LPM570065), a novel serotonin-norepinephrine-dopamine reuptake inhibitor (SNDRI), has shown significant antidepressant-like effects compared to placebo in established rodent models of depression. The data indicates that Ansofaxine effectively reverses behaviors analogous to depressive symptoms in animals, suggesting its potential as a robust treatment for major depressive disorder (MDD).

Ansofaxine's primary mechanism of action is the inhibition of the reuptake of three key neurotransmitters implicated in mood regulation: serotonin (5-HT), norepinephrine (NE), and dopamine (DA). By blocking the transporters for these neurotransmitters, Ansofaxine increases their availability in the synaptic cleft, thereby enhancing neurotransmission.^[1]

Efficacy in a "Two-Hit" Stress Model of Depression

A key study investigated the effects of Ansofaxine in a "two-hit" stress mouse model, which is designed to mimic the impact of early life stress followed by later life stress on depression vulnerability. In this model, Ansofaxine demonstrated a significant reversal of depressive-like behaviors across multiple validated tests.^{[2][3]}

Data from Behavioral Assays

The antidepressant-like effects of Ansofaxine were quantified in the Sucrose Preference Test (SPT), Tail Suspension Test (TST), and Forced Swim Test (FST).

Experimental Group	Sucrose Preference (%)	Immobility Time (s) - Tail Suspension Test	Immobility Time (s) - Forced Swim Test
Control (No Stress)	~85%	~100s	~120s
"Two-Hit" Stress (Placebo)	~65%	~180s	~180s
"Two-Hit" Stress + Ansofaxine	~80%	~110s	~130s

Note: The data presented are approximate values derived from graphical representations in the cited study and are for illustrative purposes.

[3]

These findings indicate that mice subjected to the "two-hit" stress protocol exhibited anhedonia (reduced sucrose preference) and behavioral despair (increased immobility), which were significantly reversed by treatment with Ansofaxine.[3]

Performance in the Forced Swim Test

Further studies focusing on the Forced Swim Test in rats have provided additional evidence of Ansofaxine's antidepressant-like activity. Both acute and chronic administration of Ansofaxine were shown to reduce immobility time more effectively than the related compound, desvenlafaxine.[4][5]

Treatment Group	Immobility Time (s) - Acute Administration	Immobility Time (s) - Chronic Administration
Vehicle (Placebo)	Baseline	Baseline
Desvenlafaxine	Significant reduction at 1h (p<0.05)	Significant reduction at 0.5h (p<0.05) and 1h (p<0.01)
Ansofaxine (LPM570065)	Greater reduction than desvenlafaxine	Greater reduction than desvenlafaxine

Note: This table summarizes the comparative efficacy as described in the cited study.[\[4\]](#)
[\[5\]](#)

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the preclinical evaluation of Ansofaxine.

Chronic Unpredictable Mild Stress (CUMS) Model

The CUMS model is a widely used paradigm to induce a state of depression in rodents by exposing them to a series of mild, unpredictable stressors over an extended period. This model has high face and predictive validity for human depression.

Protocol:

- Animals: Male Sprague-Dawley rats are typically used.
- Housing: Animals are single-housed to increase the impact of social isolation as a stressor.
- Stressors: A variable sequence of stressors is applied over several weeks. Examples of stressors include:
 - Stroboscopic illumination
 - Tilted cage (45°)

- Food or water deprivation
- Reversal of the light/dark cycle
- Damp bedding
- White noise
- Duration: The stress regimen is typically applied for 4-8 weeks.
- Behavioral Testing: Following the CUMS protocol, animals are subjected to behavioral tests such as the Sucrose Preference Test, Forced Swim Test, and Tail Suspension Test to assess for depressive-like behaviors.

Sucrose Preference Test (SPT)

The SPT is used to measure anhedonia, a core symptom of depression, which is the inability to experience pleasure.

Protocol:

- Acclimation: Rodents are first habituated to the presence of two drinking bottles in their home cage. One bottle contains water, and the other contains a 1% sucrose solution.
- Deprivation: Prior to testing, animals are typically deprived of food and water for a period (e.g., 12-24 hours) to encourage drinking.
- Testing: Animals are presented with two pre-weighed bottles, one with water and one with 1% sucrose solution, for a defined period (e.g., 1-24 hours).
- Measurement: The amount of liquid consumed from each bottle is determined by weighing the bottles before and after the test period.
- Calculation: Sucrose preference is calculated as: $(\text{Sucrose solution consumed} / \text{Total liquid consumed}) \times 100\%$. A significant decrease in sucrose preference in the stress or treatment group compared to the control group is indicative of anhedonia.

Tail Suspension Test (TST)

The TST is a behavioral test used to screen for potential antidepressant drugs by measuring behavioral despair in mice.

Protocol:

- **Apparatus:** The apparatus consists of a box that is open on one side, with a hook or bar at the top from which the mouse can be suspended.
- **Suspension:** The mouse is suspended by its tail to the bar using adhesive tape, at a height where it cannot escape or touch any surfaces.
- **Observation Period:** The animal's behavior is recorded for a period of 6 minutes.
- **Scoring:** The duration of immobility (defined as the absence of all movement except for that required for respiration) is measured. Antidepressant compounds are expected to decrease the total time of immobility.[\[6\]](#)[\[7\]](#)

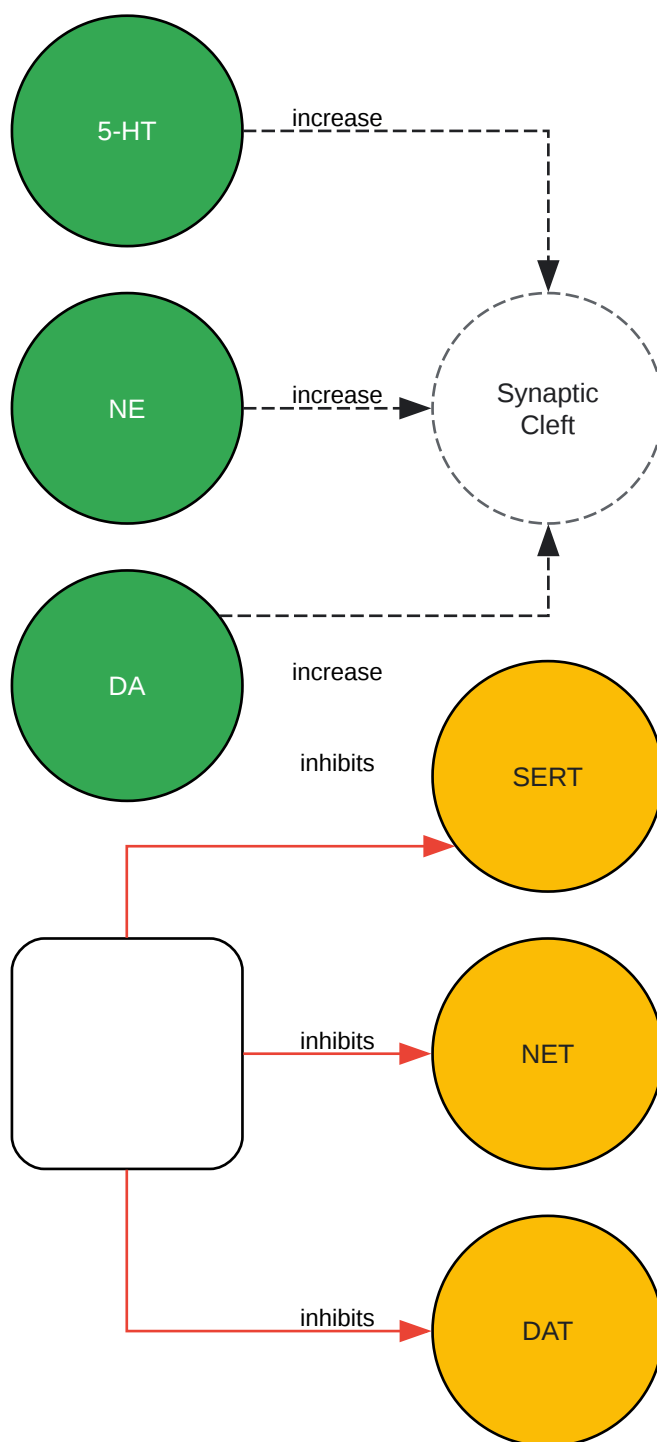
Forced Swim Test (FST)

The FST, also known as the Porsolt test, is another widely used rodent behavioral test for assessing antidepressant efficacy.

Protocol:

- **Apparatus:** A transparent cylindrical container is filled with water (23-25°C) to a depth that prevents the animal from touching the bottom with its tail or paws.
- **Procedure:** The animal is placed in the water-filled cylinder.
- **Observation Period:** The behavior is typically recorded for a 6-minute session. The last 4 minutes of the session are usually analyzed.
- **Scoring:** The duration of immobility is recorded. Immobility is defined as the state in which the animal makes only the minimal movements necessary to keep its head above water. A decrease in immobility time is indicative of an antidepressant effect.[\[5\]](#)[\[8\]](#)

Visualizations



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